

"environmental fate and biodegradation of 2,2,4,6,6-Pentamethylheptane"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2,4,6,6-Pentamethylheptane

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An In-depth Technical Guide on the Environmental Fate and Biodegradation of **2,2,4,6,6-Pentamethylheptane**

Introduction

2,2,4,6,6-Pentamethylheptane (PMH), a highly branched C12 isoparaffin, is a synthetic hydrocarbon valued for its stability, low reactivity, and specific physical properties.^[1] It is utilized in various industrial applications, including as a solvent, a component in cosmetic formulations, and as a fuel for engine development and testing.^{[1][2][3]} Due to its use patterns, understanding its environmental fate, persistence, and potential for biodegradation is critical for a comprehensive environmental risk assessment. This guide provides a detailed overview of the available scientific information regarding the environmental distribution and degradation of **2,2,4,6,6-pentamethylheptane**.

Physicochemical Properties

The environmental behavior of a chemical is largely dictated by its physical and chemical properties. Key properties of **2,2,4,6,6-pentamethylheptane** are summarized in Table 1. Its low water solubility and high octanol-water partition coefficient (log Kow) indicate a strong tendency to partition from water into soil, sediment, and biota.

Table 1: Physicochemical Properties of **2,2,4,6,6-Pentamethylheptane**

Property	Value	Unit	Reference
Molecular Formula	C ₁₂ H ₂₆	-	[4]
Molecular Weight	170.33	g/mol	[4]
CAS Number	13475-82-6	-	[2]
Appearance	Colorless, clear liquid	-	[2][5]
Boiling Point	177.00 to 178.00	°C	[2]
Vapor Pressure	1.422	mmHg at 25°C	[2]
Water Solubility	0.1508	mg/L at 25°C (est.)	[2]
logP (o/w)	6.156	(est.)	[2]

Environmental Fate

The environmental fate of **2,2,4,6,6-pentamethylheptane** is governed by abiotic and biotic processes, which determine its persistence, transport, and potential for bioaccumulation.

Abiotic Degradation

- Hydrolysis: As an alkane, **2,2,4,6,6-pentamethylheptane** lacks hydrolyzable functional groups. Therefore, hydrolysis is not an expected degradation pathway.
- Photolysis: Alkanes do not absorb light in the environmentally relevant UV spectrum (>290 nm). Direct photolysis in water or soil is not a significant removal process.

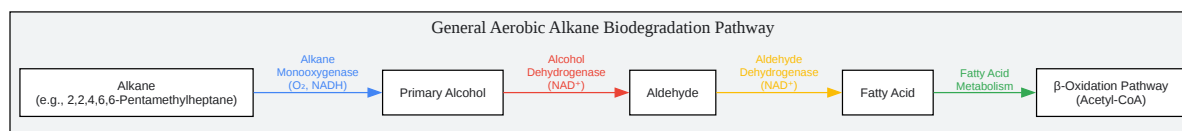
Mobility and Transport

With very low water solubility and a high log K_{ow}, **2,2,4,6,6-pentamethylheptane** is expected to strongly adsorb to organic matter in soil and sediment. Its moderate vapor pressure suggests that volatilization from water surfaces can occur. If released to the atmosphere, it is expected to exist predominantly in the vapor phase.

Biotic Degradation

The primary mechanism for the environmental degradation of alkanes is microbial action.^[6] However, the molecular structure significantly influences the rate and extent of biodegradation.

- **General Principles:** The microbial degradation of n-alkanes is a well-documented process, typically initiated by monooxygenase enzymes that oxidize a terminal methyl group to a primary alcohol.^{[7][8]} This alcohol is further oxidized to an aldehyde and then a fatty acid, which can be metabolized via the β -oxidation pathway.^{[9][10]}
- **Influence of Branching:** Highly branched alkanes, such as **2,2,4,6,6-pentamethylheptane**, are generally more resistant to biodegradation than their linear counterparts.^{[6][11]} The presence of quaternary carbon atoms and extensive methyl branching can cause steric hindrance, preventing microbial enzymes from accessing the alkane chain.^[11] While some microorganisms, particularly certain species of *Mycobacterium* and *Rhodococcus*, have demonstrated the ability to degrade branched alkanes, the process is often slower and less complete.^{[6][11]}
- **Specific Data:** Specific studies on the ready biodegradability of **2,2,4,6,6-pentamethylheptane** under standard test conditions (e.g., OECD 301) are not readily available in the reviewed literature. One study noted that branched quaternary carbon compounds are not likely to be biodegraded under the conditions of the OECD 301C test.^[12] This suggests that the compound is likely to be persistent in the environment.



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General aerobic biodegradation pathway for alkanes.

Bioaccumulation

Bioaccumulation is the net accumulation of a chemical by an aquatic organism from all exposure routes. The bioconcentration factor (BCF) is a key metric, representing accumulation from water alone.

A study investigated the bioconcentration of **2,2,4,6,6-pentamethylheptane** in fathead minnows.[13] While the compound was quantifiable in fish tissue, the study concluded that efficient metabolism in the fish prevents high levels of bioaccumulation relative to its hydrophobicity.[13] The reported BCF values are summarized in Table 2. Despite the observed metabolism, the BCF values are significant and indicate a potential for bioaccumulation.

Table 2: Bioconcentration Data for **2,2,4,6,6-Pentamethylheptane** in Fathead Minnows

Parameter	Value	Unit	Comments	Reference
Organism	Fathead minnow (Pimephales promelas)	-	-	[13]
Exposure Time	4-10 days	-	Sufficient to approach steady-state	[13]
Bioconcentration Factor (BCF)	880 - 3,500	L/kg	Average fish/water concentration ratio	[13]

Experimental Protocols

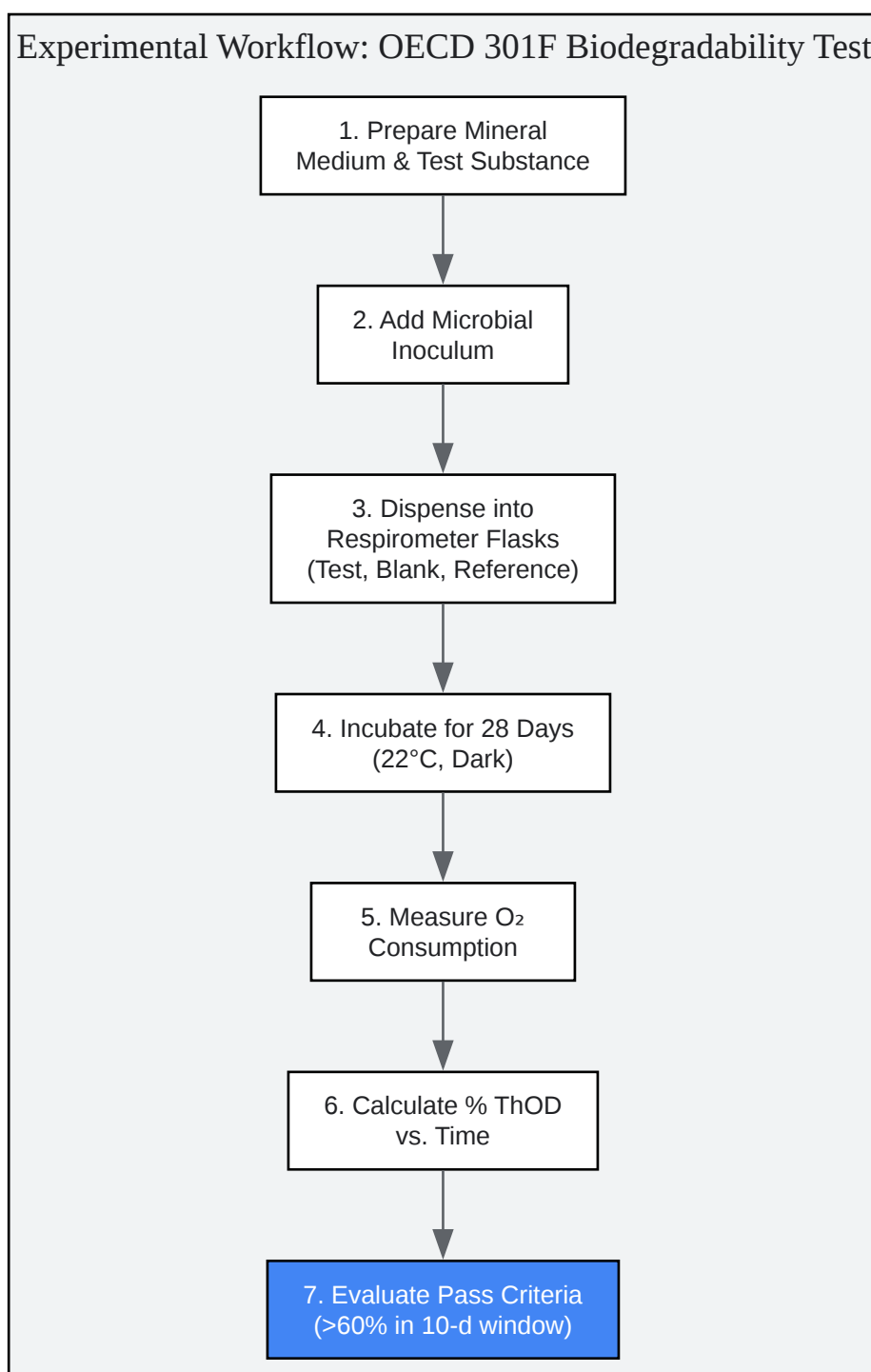
Standardized test guidelines from organizations like the Organisation for Economic Co-operation and Development (OECD) are used to evaluate the environmental fate of chemicals.

Protocol for Ready Biodegradability (OECD 301 F Example)

The OECD 301 F (Manometric Respirometry) test is a common method to assess ready biodegradability.[14][15]

- Principle: A solution of the test substance in a mineral medium is inoculated with microorganisms (typically from activated sludge) and incubated in a closed flask under aerobic conditions. The consumption of oxygen is measured over 28 days and is used to calculate the percentage of biodegradation.[14][16]
- Test Setup:
 - Preparation: A mineral salt medium is prepared. The test substance is added to achieve a concentration typically between 50-100 mg/L.
 - Inoculum: An inoculum, usually from the effluent of a wastewater treatment plant, is added. [16]
 - Vessels: The mixture is placed in specially designed respirometer flasks. A CO₂ absorbent (e.g., potassium hydroxide) is placed in a separate compartment within the flask.
 - Controls: Parallel flasks are set up including: a) Blank controls (inoculum only), b) Reference controls (inoculum + a readily biodegradable substance like sodium benzoate), and c) Toxicity controls (inoculum + test substance + reference substance).[14]
- Incubation: Flasks are incubated at a constant temperature (e.g., 22 ± 2°C) in the dark for 28 days.[16] Oxygen consumption is measured continuously or at frequent intervals by a respirometer.
- Data Analysis: The percentage of biodegradation is calculated as the ratio of the oxygen consumed by the test substance (corrected for the blank) to its Theoretical Oxygen Demand (ThOD).
- Pass Criteria: For a substance to be classified as "readily biodegradable," it must achieve at least 60% of its ThOD within a 10-day window during the 28-day test period.[14][16]

Experimental Workflow: OECD 301F Biodegradability Test



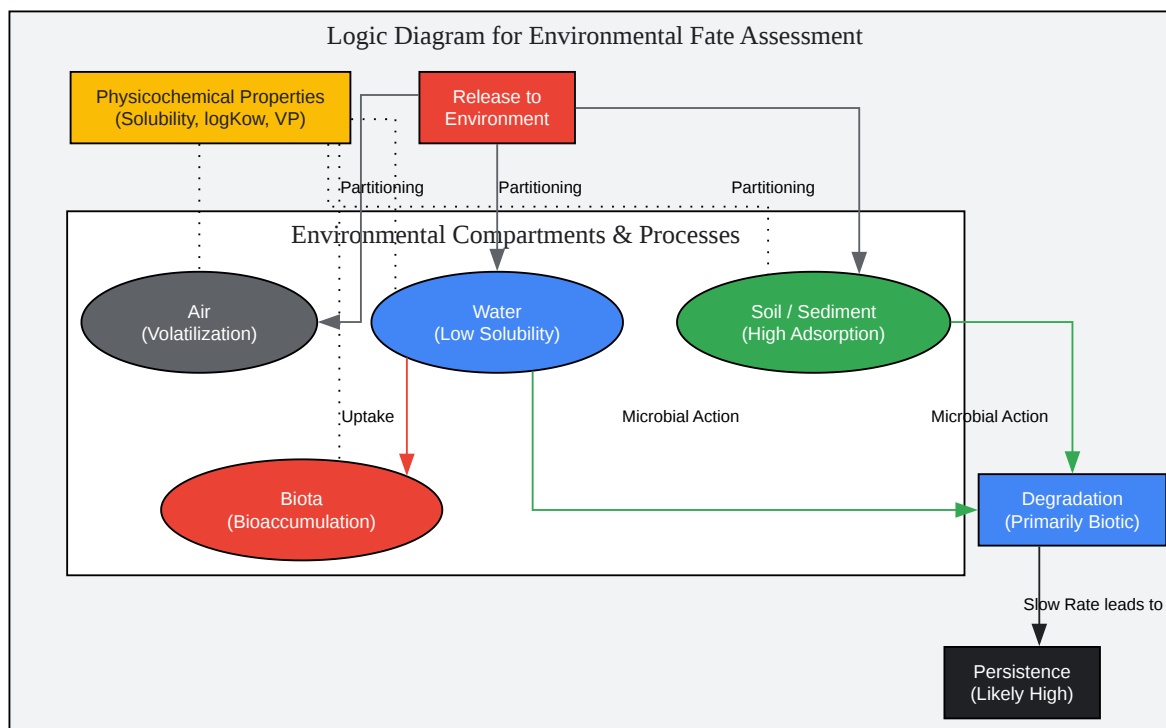
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Workflow for an OECD 301F ready biodegradability test.

Protocol for Bioconcentration Factor (BCF) Determination

This protocol is based on the methodology used in the fathead minnow study.[\[13\]](#)

- Principle: Fish are exposed to a sub-lethal, constant aqueous concentration of the test substance for a period sufficient to achieve a steady-state concentration in the tissues.
- Test System:
 - Organism: A suitable fish species, such as the fathead minnow (*Pimephales promelas*), is used.
 - Exposure: Fish are held in aquaria with a continuous flow-through system to maintain a constant concentration of **2,2,4,6,6-pentamethylheptane** in the water. The concentration should be below its maximum aqueous solubility.
 - Duration: The exposure (uptake phase) continues until the concentration of the chemical in the fish reaches a plateau (steady-state). This was determined to be between 4 and 10 days for PMH.[\[13\]](#)
- Sampling and Analysis:
 - Water and fish tissue samples are collected at regular intervals throughout the uptake phase.
 - The concentration of **2,2,4,6,6-pentamethylheptane** in both water and fish tissue (whole body or specific tissues) is quantified using an appropriate analytical method, such as gas chromatography-mass spectrometry (GC-MS).
- Calculation: The BCF is calculated as the ratio of the chemical's concentration in the fish (Cf) to its concentration in the water (Cw) at steady-state.
 - $BCF = C_f / C_w$



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Relationship between properties and environmental fate.

Conclusion

2,2,4,6,6-Pentamethylheptane is a synthetic branched alkane with physical properties that favor partitioning to soil, sediment, and biota. Abiotic degradation pathways such as hydrolysis and photolysis are not significant. The primary route of degradation is expected to be microbial; however, its highly branched structure with multiple quaternary carbons suggests it is recalcitrant to biodegradation and likely to be persistent in the environment.[11][12] Bioconcentration studies confirm its potential to accumulate in aquatic organisms, although metabolism may limit the extent of accumulation.[13] Further research using standardized ready biodegradability tests is required to definitively quantify its persistence.

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